

# Personal protective equipment for handling FIIN-3

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## Compound of Interest

Compound Name: FIIN-3

Cat. No.: B15612566

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## Essential Safety and Handling Guide for FIIN-3

**IMMEDIATE ACTION REQUIRED:** This document provides critical safety and logistical information for handling the potent and selective irreversible FGFR inhibitor, **FIIN-3**. All personnel must review this guide before handling the compound. While this guide is comprehensive, it is not a substitute for the official Safety Data Sheet (SDS) which should be obtained from your supplier.

## Hazard Identification and Personal Protective Equipment (PPE)

**FIIN-3** is a potent, biologically active compound. Due to the lack of a publicly available, specific Safety Data Sheet (SDS), it must be handled as a potentially hazardous substance. The following PPE is mandatory for all procedures involving **FIIN-3**.

Table 1: Personal Protective Equipment (PPE) for Handling **FIIN-3**

Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: NIOSH-approved N95 or higher-rated respirator.
- Gloves: Double-gloving with nitrile gloves is required. Change immediately if contaminated.	
- Eye Protection: Chemical splash goggles.	
- Lab Coat: Disposable or dedicated lab coat.	
- Ventilation: Certified chemical fume hood or powder containment hood.	
Solution Preparation and Handling	- Gloves: Double-gloving with nitrile gloves.
- Eye Protection: Chemical splash goggles or a face shield.	
- Lab Coat: Standard laboratory coat.	
- Ventilation: Chemical fume hood.	
Cell Culture and In Vitro Assays	- Gloves: Nitrile gloves.
- Eye Protection: Safety glasses with side shields.	
- Lab Coat: Standard laboratory coat.	
- Containment: Class II biological safety cabinet.	

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **FIIN-3** is provided below. This information is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **FIIN-3**<sup>[1]</sup><sup>[2]</sup>

Property	Value
Chemical Formula	C <sub>34</sub> H <sub>36</sub> Cl <sub>2</sub> N <sub>8</sub> O <sub>4</sub>
Molecular Weight	691.61 g/mol [2]
Appearance	Solid powder[2]
Solubility	Soluble in DMSO; sparingly soluble in methanol and acetonitrile.[1]
Storage (Solid)	Store at -20°C for long-term (months to years). May be stored at 0-4°C for short-term (days to weeks). Keep dry and in the dark.[2]
Storage (In Solution)	Store stock solutions at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is essential to minimize exposure and ensure the integrity of experiments.

### Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

- **Preparation:** Before handling the compound, ensure you are in a designated area equipped with a certified chemical fume hood. Don all required PPE as specified in Table 1 for "Solution Preparation and Handling."
- **Equilibration:** Allow the vial of solid **FIIN-3** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance inside the chemical fume hood. Carefully transfer the desired amount of **FIIN-3** powder to the tube.
- **Dissolution:** Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube to achieve a 10 mM concentration.

- **Mixing:** Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in clearly labeled, light-protecting tubes. Store at -20°C or -80°C.

## Disposal Plan

All waste contaminated with **FIIN-3** must be treated as hazardous chemical waste. Segregate waste streams at the point of generation to ensure proper disposal.

Table 3: **FIIN-3** Waste Disposal Plan

Waste Stream	Recommended Disposal Method
Unused/Expired Solid FIIN-3	- Dispose of as hazardous chemical waste. - Do not discard in regular trash or down the drain.
Contaminated Labware (e.g., vials, pipette tips, gloves)	- Place in a designated, sealed, and clearly labeled hazardous waste container.
Solutions Containing FIIN-3	- Collect in a sealed, properly labeled, and leak-proof hazardous waste container.

### Decontamination Procedure:

- Decontaminate all surfaces and equipment that have come into contact with **FIIN-3**.
- Wipe surfaces with a suitable solvent (e.g., 70% ethanol) followed by a laboratory cleaning agent.
- Dispose of all cleaning materials as hazardous waste.

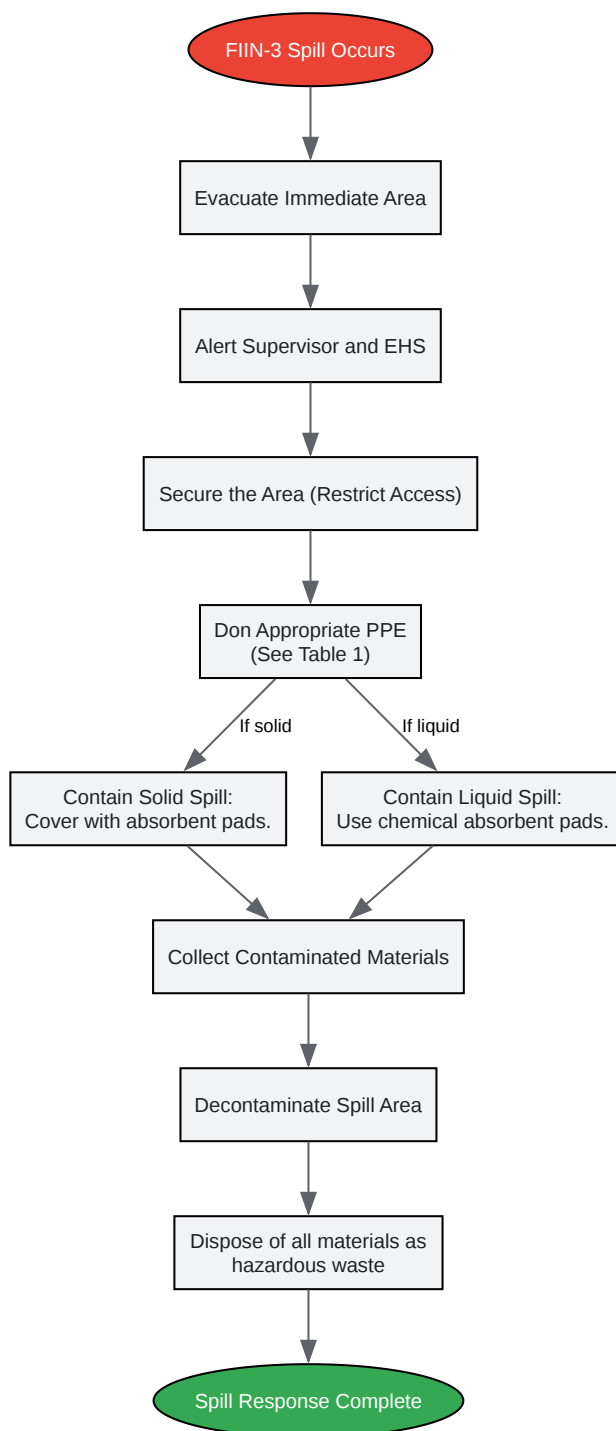
### Final Disposal:

- Arrange for the collection of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

# Emergency Procedures

## Spill Response Workflow

The following diagram outlines the procedural steps for managing a **FIIN-3** spill.



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Caption: Workflow for handling a **FIIN-3** spill.

#### First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Wash out mouth with water provided the person is conscious. Call a physician. Do not induce vomiting.

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## References

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